

# A Technical Guide to the Physical Properties of High-Purity 1,3-Butadiene

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the core physical properties of high-purity **1,3-butadiene**. The information is presented in a clear and structured format, with quantitative data summarized in tables for easy comparison. Detailed experimental protocols for key physical property measurements are also provided, along with a visualization of a typical purification workflow.

# **Core Physical and Thermodynamic Properties**

**1,3-Butadiene** (CAS Registry Number: 106-99-0) is a colorless gas with a mild aromatic or gasoline-like odor at room temperature and atmospheric pressure.[1][2][3] It is a crucial monomer in the production of synthetic rubbers and plastics.[2][4][5] The high purity of **1,3-butadiene** is essential for polymerization processes, making the understanding of its physical properties critical for handling, storage, and reaction engineering.

## **General and Critical Properties**

High-purity **1,3-butadiene** is characterized by its molecular formula, C4H6, and a molecular weight of approximately 54.09 g/mol .[6][7][8][9][10] As a liquefied gas, it is typically stored and transported under pressure.[1][2][11] Key physical constants are summarized in the table below.



Property	Value	Units	References
Molecular Formula	C4H6	-	[6][7][8]
Molecular Weight	54.0904	g/mol	[6][7][8][10]
Boiling Point (at 1 atm)	-4.4	°C	[1][4][10]
Melting Point	-108.9	°C	[9][10]
Triple Point	-109.0	°C	[10]
Critical Temperature	152	°C	[9][11]
Critical Pressure	43.2	bar	[9][10]
Critical Density	245	kg/m <sup>3</sup>	[12]

# **Thermodynamic and Transport Properties**

The thermodynamic and transport properties of **1,3-butadiene** are crucial for process design and safety assessments. These properties, including vapor pressure, density, heat of vaporization, viscosity, and surface tension, are temperature-dependent.



Property	Value (at specified temperature)	Units	References
Vapor Pressure	240 kPa (at 20 °C)	kPa	[1][4]
Liquid Density	614 kg/m <sup>3</sup> (at 25 °C)	kg/m ³	[4]
0.621 g/mL (at 20 °C)	g/mL	[1]	
Heat of Vaporization	22.47 kJ/mol (at -4.41 °C)	kJ/mol	[1]
Viscosity (Liquid)	0.33 cP (at -40 °C)	сР	[1]
Surface Tension	13.4 dynes/cm (at 20 °C)	dynes/cm	[1][13]
Flash Point	-76.1	°C	[4]
Autoignition Temperature	418	°C	[10]
Lower Flammability Limit	2.0	% in Air	[14][15]
Upper Flammability Limit	12.0	% in Air	[14][15]

# **Experimental Protocols**

Accurate determination of the physical properties of high-purity **1,3-butadiene** requires precise experimental methodologies. Below are detailed protocols for key measurements.

## **Determination of Boiling Point**

The boiling point of a liquefied gas like **1,3-butadiene** is determined by measuring the temperature at which its vapor pressure equals the atmospheric pressure. A simple distillation method can be adapted for this purpose.

## Apparatus:

A distilling flask with a side arm



- A condenser
- A receiving flask (beaker)
- A calibrated thermometer
- A heating source (e.g., water bath or heating mantle)
- · A pressure-tight system for handling the liquefied gas

#### Procedure:

- Carefully transfer a sample of liquid 1,3-butadiene into the distilling flask. This should be
  done in a closed system to prevent evaporation and ensure safety.
- Place the thermometer in the neck of the flask, ensuring the top of the bulb is level with the bottom of the side arm leading to the condenser.
- Connect the condenser to the side arm and place the receiving flask at the outlet of the condenser.
- Gently heat the distilling flask.
- Record the temperature when the liquid begins to boil and a steady stream of condensate is collected in the receiving flask. This constant temperature is the boiling point.[11][16]
- The barometric pressure should be recorded simultaneously and the boiling point corrected to standard pressure if necessary.[11]

## **Determination of Density of Liquefied Gas**

The density of liquefied **1,3-butadiene** can be determined using a pressure hydrometer according to ASTM D1657.[1][17][18]

## Apparatus:

- A pressure hydrometer cylinder
- A calibrated hydrometer



- · A thermometer
- A constant-temperature bath

#### Procedure:

- Cool the pressure hydrometer cylinder to a temperature below the boiling point of 1,3butadiene.
- Carefully fill the cylinder with the liquid sample, avoiding excessive flashing.
- Insert the hydrometer and thermometer into the cylinder and seal it.
- Place the sealed cylinder in the constant-temperature bath and allow the temperature to equilibrate.
- Once the temperature is stable, read the hydrometer scale at the principal surface of the liquid.
- Record the temperature and the hydrometer reading. Corrections for the thermal expansion
  of the glass hydrometer and the liquid may be necessary.

# **Determination of Vapor Pressure**

The vapor pressure of **1,3-butadiene** can be measured using a static method.[19]

## Apparatus:

- A vacuum-tight sample chamber
- A pressure transducer
- A temperature-controlled bath
- A vacuum pump

#### Procedure:

• Introduce a small amount of liquid **1,3-butadiene** into the sample chamber.



- Freeze the sample using liquid nitrogen and evacuate the chamber to remove any air.
- Seal the chamber and allow the sample to thaw and reach thermal equilibrium in the temperature-controlled bath.
- The pressure measured by the transducer at this point is the vapor pressure of the substance at that temperature.
- Repeat the measurement at various temperatures to obtain the vapor pressure curve.

## **Determination of Heat of Vaporization**

The heat of vaporization can be determined calorimetrically by measuring the energy required to vaporize a known mass of the substance.[20][21]

#### Apparatus:

- A calorimeter with a heating element
- A power supply
- A temperature sensor
- A system to collect the vaporized gas

#### Procedure:

- A known mass of liquid 1,3-butadiene is placed in the calorimeter.
- The liquid is heated at a constant rate, and the temperature is monitored.
- When the boiling point is reached, the temperature will plateau. The energy supplied by the heater during this plateau is used to vaporize the liquid.
- The heat of vaporization is calculated by dividing the total energy supplied during vaporization by the mass of the liquid that was vaporized.

## **Purification Workflow: Extractive Distillation**



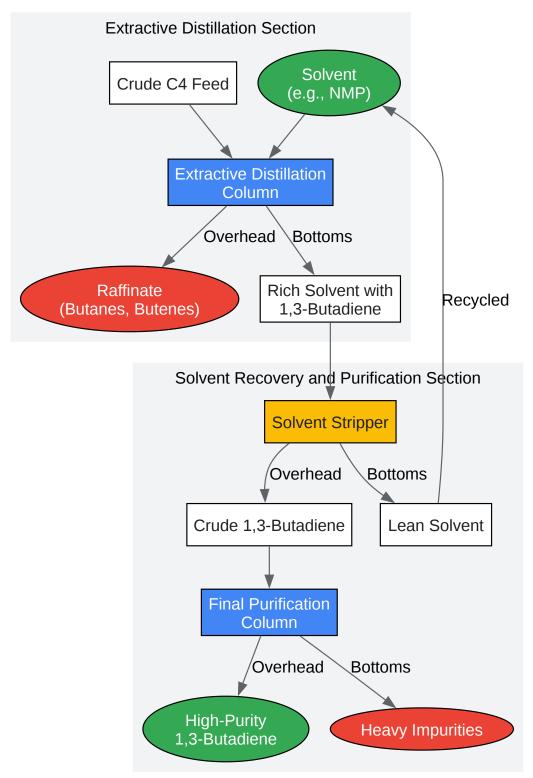




The industrial production of high-purity **1,3-butadiene** often involves extractive distillation to separate it from other C4 hydrocarbons with close boiling points.[6][22][23] The following diagram illustrates a typical workflow for this process.



## Workflow for the Purification of 1,3-Butadiene by Extractive Distillation



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Caption: Extractive distillation process for purifying **1,3-butadiene**.



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